

SASS6 Gene: A Comprehensive Technical Guide to Localization and Expression Patterns

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Abstract

The Spindle Assembly Abnormal Protein 6 Homolog (SASS6) is a cornerstone protein in cell biology, primarily recognized for its indispensable role in the biogenesis of centrosomes. As a central scaffolding component, SASS6 is fundamental to the formation of the cartwheel structure, which establishes the nine-fold symmetry of centrioles.[1] Its precise spatial and temporal regulation is critical for maintaining genomic stability, and dysregulation is increasingly implicated in various pathologies, including primary microcephaly and a range of cancers. This document provides an in-depth examination of the subcellular localization and expression patterns of SASS6, details the experimental methodologies used for its study, and explores its involvement in key signaling pathways.

Subcellular Localization of SASS6

SASS6 is a non-membranous organelle-associated protein with highly specific and dynamic localization patterns tied to the cell cycle. Its primary residence is the centrosome, the main microtubule-organizing center in animal cells.

Core Localization Sites:

- Centriole: SASS6 is a core structural component of the centriole.[1][2]

- Centrosome: It is consistently found within the broader centrosomal structure.[\[1\]](#)[\[2\]](#)
- Procentriole: During centriole duplication, SASS6 is recruited to nascent procentrioles, forming the initial scaffold.[\[1\]](#)[\[3\]](#) It is associated only transiently with these structures during their formation.[\[2\]](#)
- Deuterosome: In multiciliated cells, SASS6 is a component of the deuterosome, a structure that facilitates the de novo amplification of centrioles.[\[1\]](#)[\[2\]](#)

The protein's localization is tightly regulated. In cycling cells, SASS6 is recruited to centrioles at the beginning of the centrosome duplication cycle.[\[3\]](#)[\[4\]](#) Super-resolution microscopy reveals that in S-phase, SASS6 is found at the proximal end of mother centrioles, likely within the lumen, before the emergence of a new procentriole.[\[5\]](#) In ciliated cells, a non-degradable mutant of SASS6 was observed at the proximal end of both mother and daughter centrioles.[\[6\]](#)[\[7\]](#)

SASS6 Expression Patterns

Expression in Normal Tissues

SASS6 exhibits ubiquitous but generally low tissue-specific expression. Analysis of mRNA and protein levels across various human tissues indicates its presence in a wide array of cell types, consistent with its fundamental role in cell division.

Tissue Category	Specific Tissues with Notable Expression	Data Source
Reproductive	Testis, Oocyte, Secondary Oocyte	GeneCards, Wikipedia [2] [8]
Bone Marrow & Immune Cells	Bone Marrow, Subset of Immune Cells	NCBI, Human Protein Atlas [9] [10]
Digestive System	Esophagus, Colon, Rectum, Appendix	GeneCards [2]
Urinary System	Urinary Bladder, Kidney	GeneCards [2]
Nervous System	Nervous System Tissues	GeneCards [2]

The Human Protein Atlas notes cytoplasmic expression in most tissues.^[10] The Bgee database reports expression in 114 different cell types or tissues, including male germ line stem cells.^[2]

Overexpression in Cancer

A significant body of research highlights the upregulation of SASS6 in various malignancies. This overexpression is often correlated with centrosome amplification, chromosomal instability, and poor patient prognosis.

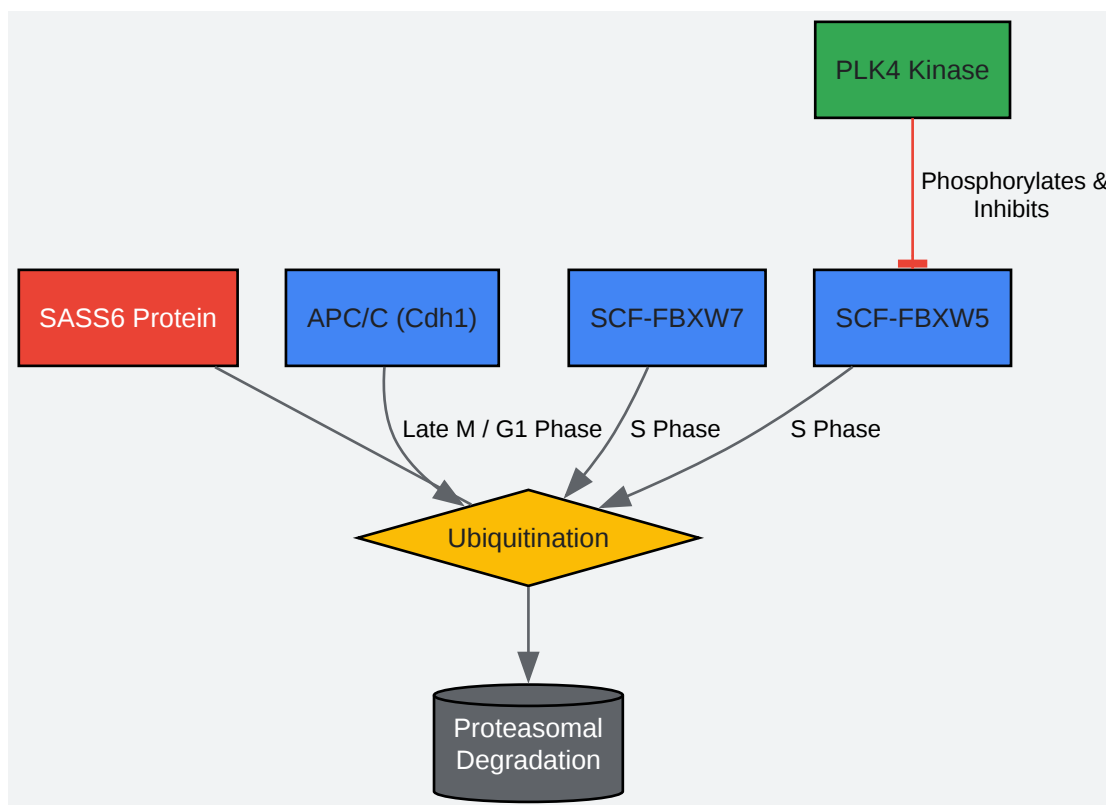
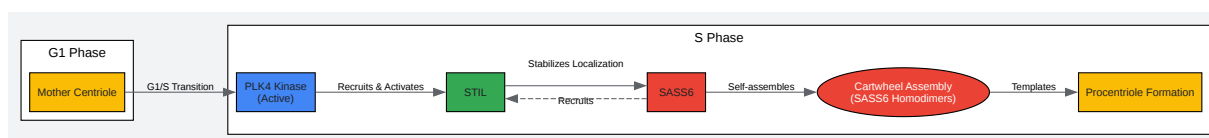
Cancer Type	Key Findings	Prognostic Significance	Reference
Colorectal Cancer (CRC)	Increased mRNA expression in 60.5% of primary CRCs. Associated with anaphase bridge formation.	Independent predictor of poor survival (HR: 2.805).	[11]
Esophageal Squamous Cell Carcinoma (ESCC)	Higher mRNA and protein levels in ESCC tissues compared to adjacent non-cancerous tissues.	Negatively affects patient survival.	
Lung Adenocarcinoma (LUAD)	Upregulation is associated with TP53 and immune infiltration.	Associated with poorer outcomes.	[3][12]
Kidney Renal Clear Cell Carcinoma	Overexpression is associated with poorer outcomes.	Unfavorable prognosis.	[11]
Breast Cancer	Knockdown of SASS6 in triple-negative breast cancer cells (MDA-MB-231) reduces growth and causes G2/M arrest.	Implicated in proliferation.	[3][9]
Other Cancers	Overexpression reported in bladder cancer and low-grade glioma.	Associated with poor prognosis.	[6]

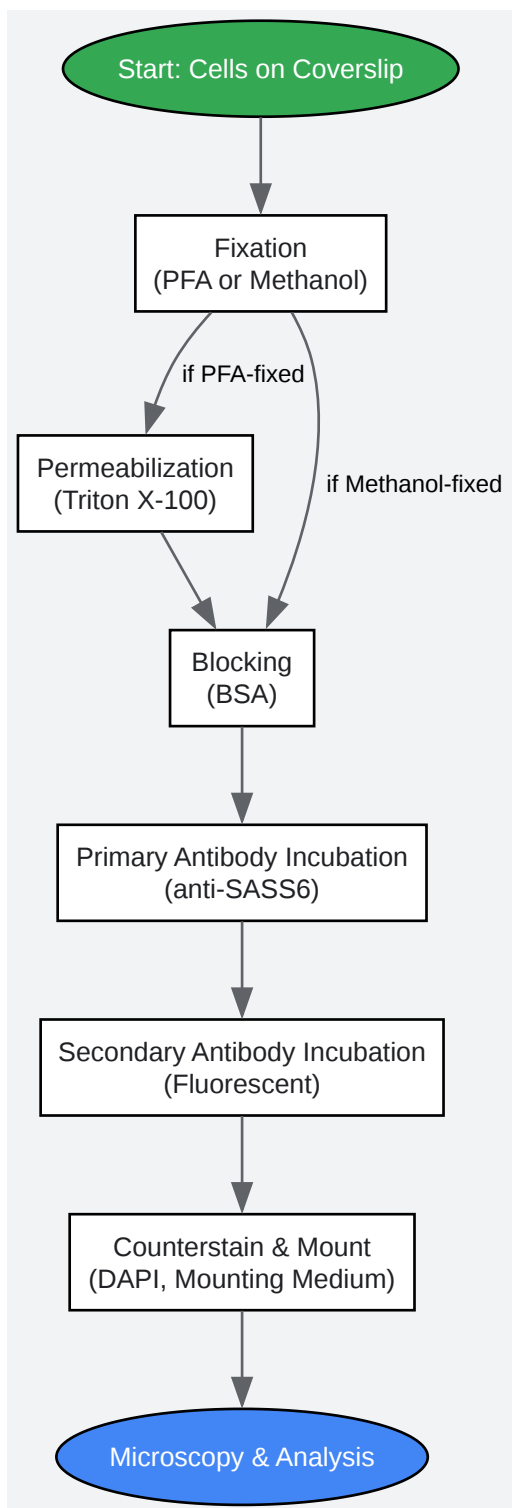
Signaling Pathways and Regulation

The function and stability of SASS6 are meticulously controlled by a network of proteins, primarily centered around the cell cycle machinery.

Centriole Duplication Pathway

SASS6 is a critical player in the canonical centriole duplication pathway. The master kinase Polo-like kinase 4 (PLK4) initiates the process, leading to the recruitment of STIL (SCL/TAL1 interrupting locus) and subsequently SASS6 to the mother centriole. SASS6 homodimers then self-assemble into a ring, forming the central hub of the cartwheel, which templates the nine-fold symmetry of the new procentriole.^{[3][13]} The recruitment of STIL and SASS6 to the centriole are mutually dependent events.^[3]





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